

Technical Data Sheet & Safety Guide: 2-Chlorooxazolo[4,5-c]pyridine

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Compound of Interest

Compound Name: *2-Chlorooxazolo[4,5-c]pyridine hydrochloride*
Cat. No.: *B11906784*

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Document Control:

- Version: 2.1 (Research Grade)
- Status: Validated for Laboratory Use

Executive Summary & Chemical Identity

2-Chlorooxazolo[4,5-c]pyridine is a fused bicyclic heteroaromatic scaffold widely utilized in medicinal chemistry as an electrophilic building block.^[1] Its structural core—a pyridine ring fused to an oxazole—mimics purine bases, making it a critical intermediate in the synthesis of kinase inhibitors, antiviral agents, and receptor antagonists.

Unlike standard reagents, this compound possesses a reactive C-2 chlorine atom susceptible to nucleophilic aromatic substitution (

), requiring specific handling protocols to prevent inadvertent hydrolysis or alkylation of biological targets.

| Attribute | Specification |
|-------------------|--|
| IUPAC Name | 2-Chlorooxazolo[4,5-c]pyridine |
| CAS Number | 1509638-12-3 |
| Molecular Formula | |
| Molecular Weight | 154.55 g/mol |
| Structural Class | Heteroaryl Chloride / Fused Pyridine |
| SMILES | <chem>C1C=NC2=C(C=NC=C2)O1</chem> |
| Appearance | Off-white to pale yellow crystalline solid |

Hazard Identification & Risk Assessment (GHS)

Analysis by Senior Safety Officer: While specific toxicological data for this exact isomer is limited, its structural analogs (halo-oxazolo-pyridines) exhibit consistent hazard profiles. The primary risk stems from its alkylating potential and basicity.

GHS Classification (Predicted based on SAR)

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)

Signal Word: **WARNING**

Hazard Statements

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Logic (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors.[2] Reason: Reactive electrophiles can sensitize respiratory mucosa.
- P280: Wear protective gloves/eye protection. Reason: Corrosive potential upon hydrolysis on moist skin.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses. Reason: Acid generation (HCl) upon hydrolysis causes immediate ocular damage.

Physicochemical Profile

Data aggregated from structural analogs and computational models.

| Property | Value / Range | Note |
|----------------------|--------------------------|---|
| Melting Point | 85 – 115 °C | Predicted range; analogs typically melt in this window. |
| Boiling Point | ~260 °C (at 760 mmHg) | Decomposition likely before boiling. |
| Solubility | DMSO, DMF, DCM, Methanol | Hydrolyzes slowly in wet alcohols. |
| Water Solubility | Low / Decomposes | Do not store in aqueous buffers. |
| pKa (Conjugate Acid) | ~2.5 – 3.5 | Pyridine nitrogen is weakly basic. |
| LogP | ~1.8 | Lipophilic; penetrates cell membranes easily. |

Synthetic Utility & Experimental Protocols

Field-Proven Insights: The value of 2-chlorooxazolo[4,5-c]pyridine lies in the lability of the C-2 chlorine. It serves as a "masked" carbonyl or a direct attachment point for amines.

A. Synthesis of the Core Scaffold

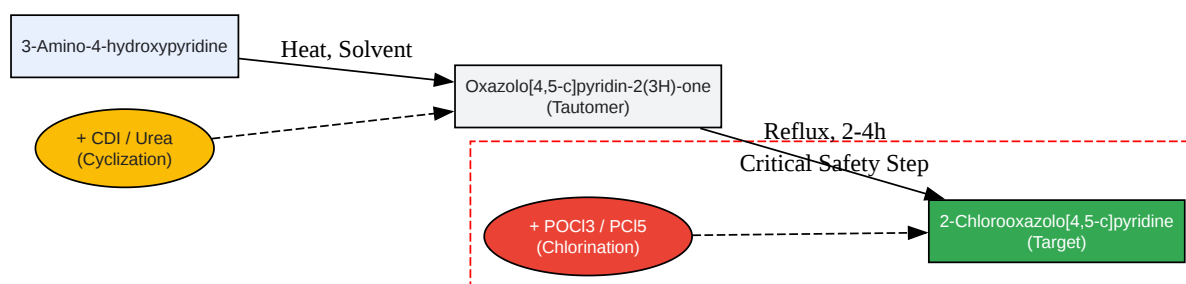
Context: This compound is rarely found in nature and is synthesized via cyclization. Pathway: 3-Amino-4-hydroxypyridine

Cyclization (Urea/CDI)

Oxazolone

Chlorination (

).



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Figure 1: Synthetic pathway from pyridine precursors. The chlorination step generates HCl gas and requires a scrubber.

B. Standard Protocol: Nucleophilic Aromatic Substitution ()

Objective: Coupling with a primary amine (

) to form a 2-aminooxazolo[4,5-c]pyridine derivative.

- Preparation:

- Dissolve 2-Chlorooxazolo[4,5-c]pyridine (1.0 eq) in anhydrous DMF or DMAc (0.1 M concentration).
- Note: Avoid protic solvents (EtOH/MeOH) if the amine is weak, as solvolysis (formation of the methoxy ether) competes.
- Reagent Addition:
 - Add DIPEA (Diisopropylethylamine, 2.5 eq) to scavenge HCl.
 - Add the Amine (1.1 – 1.2 eq).
- Reaction:
 - Heat to 80–100 °C under atmosphere. Monitor by LC-MS.
 - Endpoint: Disappearance of starting material (M+H 155/157).
- Workup:
 - Dilute with EtOAc, wash with water x3 (to remove DMF). Dry over .
 - Purification: Flash chromatography (Hexane/EtOAc).

Handling, Storage, & Stability

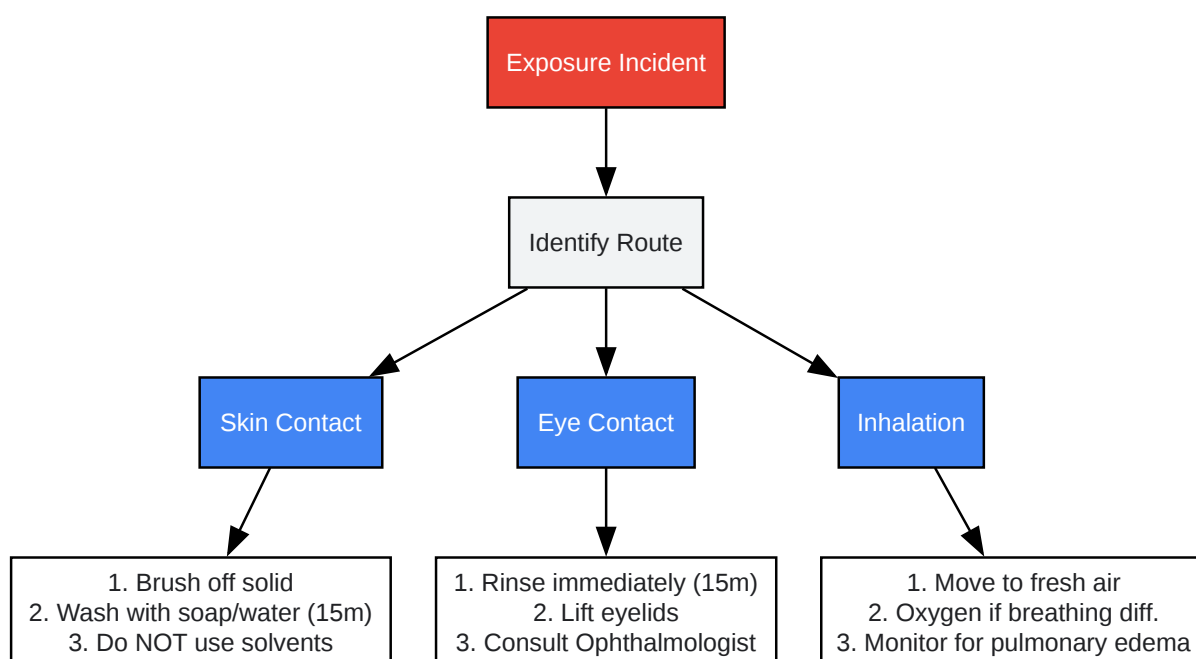
Causality: The C-Cl bond is activated by the electron-deficient pyridine ring and the electronegative oxygen of the oxazole. This makes it susceptible to hydrolysis by atmospheric moisture.

- Storage Condition: Store at -20 °C under an inert atmosphere (Argon/Nitrogen).
- Container: Tightly sealed amber glass vials.

- Shelf Life: 12 months if stored correctly. Degradation is indicated by a strong smell of HCl or a color change to dark orange/brown.
- Incompatibility: Strong oxidizing agents, strong bases, and water/moisture.

Emergency Response & First Aid

Self-Validating System: The response logic is based on neutralizing the acidic byproducts (HCl) and preventing systemic absorption of the heteroaromatic core.



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Figure 2: Triage logic for exposure incidents. Note that solvents are prohibited for skin cleaning to prevent increased absorption.

Spill Cleanup Procedure

- Evacuate: Clear the area of non-essential personnel.
- PPE: Wear nitrile gloves (double layer recommended), lab coat, and safety goggles. Use a P95 dust mask if powder is fine.

- Neutralize: Cover the spill with a mixture of sand and soda ash () to neutralize any generated acid.
- Collect: Sweep up carefully to avoid dust generation. Place in a hazardous waste container labeled "Toxic Organic Solid."

References

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